

Anhydrous Lanthanum Acetate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Acetic acid;lanthanum(3+);hydrate*

Cat. No.: *B11817387*

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An in-depth examination of the physicochemical properties and relevant applications of anhydrous lanthanum acetate, with a focus on its role in pharmaceutical research and development.

This technical guide provides a comprehensive overview of anhydrous lanthanum acetate, a compound of increasing interest to researchers, scientists, and drug development professionals. This document details its key physicochemical properties, outlines experimental protocols for its characterization, and explores its mechanism of action in a therapeutic context.

Core Physicochemical Properties

Anhydrous lanthanum acetate, with the chemical formula $\text{La}(\text{CH}_3\text{COO})_3$, is the salt of lanthanum and acetic acid.[1] It is a white, hygroscopic solid.[2] The quantitative properties of anhydrous lanthanum acetate are summarized in the table below. It is important to note that while the molecular weight is well-established, the density of the anhydrous form is not consistently reported in the literature. The density of the hydrated form is provided for reference.

| Property | Value | Source(s) |
|-------------------------|--|-----------|
| Molecular Formula | C ₆ H ₉ LaO ₆ | [1][2] |
| Molecular Weight | 316.04 g/mol | [2][3] |
| Density (Hydrated form) | 1.64 g/cm ³ | [4][5][6] |
| Appearance | White crystalline solid | [2] |

Applications in Drug Development: Phosphate Binder for Hyperphosphatemia

Lanthanum compounds, primarily lanthanum carbonate, are utilized in the pharmaceutical industry as phosphate binders for the treatment of hyperphosphatemia in patients with end-stage renal disease.[7][8][9][10][11] Hyperphosphatemia is a condition characterized by elevated levels of phosphate in the blood, which can lead to serious cardiovascular and bone complications.[12] Lanthanum acetate is expected to have a similar mechanism of action due to the bioactive lanthanum ion.

The therapeutic effect is achieved through the dissociation of the lanthanum salt in the acidic environment of the stomach to release lanthanum ions (La³⁺).[7][13] These ions then bind with dietary phosphate in the gastrointestinal tract to form insoluble and non-absorbable lanthanum phosphate complexes, which are subsequently excreted in the feces.[7][14] This process effectively reduces the absorption of phosphate from the diet, thereby lowering serum phosphate levels.[7]

Experimental Protocols

Synthesis of Anhydrous Lanthanum Acetate

Anhydrous lanthanum acetate can be prepared by the desolvation of hydrated lanthanum acetate.[15][16] A common method involves the following steps:

- **Dissolution:** Dissolve lanthanum oxide (La₂O₃) in 50% acetic acid.[15][16]
- **Evaporation:** Evaporate the solution to dryness to obtain hydrated lanthanum acetate crystals.[15][16]

- Desolvation: Heat the hydrated lanthanum acetate in a vacuum at 150°C to remove water molecules and obtain the anhydrous form.[\[15\]](#)[\[16\]](#)

Characterization of the resulting anhydrous lanthanum acetate can be performed using techniques such as X-ray diffraction, thermal analysis, and infrared spectroscopy to confirm its structure and purity.[\[17\]](#)

Determination of Density by Gas Pycnometry

Gas pycnometry is a standard and highly accurate method for determining the true density of a solid powder, like anhydrous lanthanum acetate. The technique relies on measuring the volume of the solid by displacing an inert gas, typically helium, within a calibrated chamber.

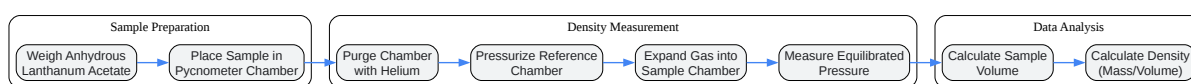
Principle: The method is based on Boyle's Law, which relates pressure and volume of a gas at a constant temperature. By measuring the pressure change of the gas in a chamber of known volume with and without the solid sample, the volume of the sample can be precisely calculated.

Procedure:

- **Sample Preparation:** A known mass of the anhydrous lanthanum acetate powder is carefully weighed and placed into the sample chamber of the gas pycnometer.
- **Initial Purge:** The sample chamber is repeatedly purged with the analysis gas (e.g., helium) to remove any adsorbed gases from the surface of the powder.
- **Measurement Cycle:**
 - The reference chamber of a known volume is filled with the analysis gas to a specific pressure.
 - A valve is opened, allowing the gas to expand into the sample chamber containing the lanthanum acetate powder.
 - The pressure is allowed to equilibrate, and the final pressure is recorded.
- **Calculation:** The volume of the lanthanum acetate powder is calculated based on the initial and final pressures and the known volumes of the sample and reference chambers.

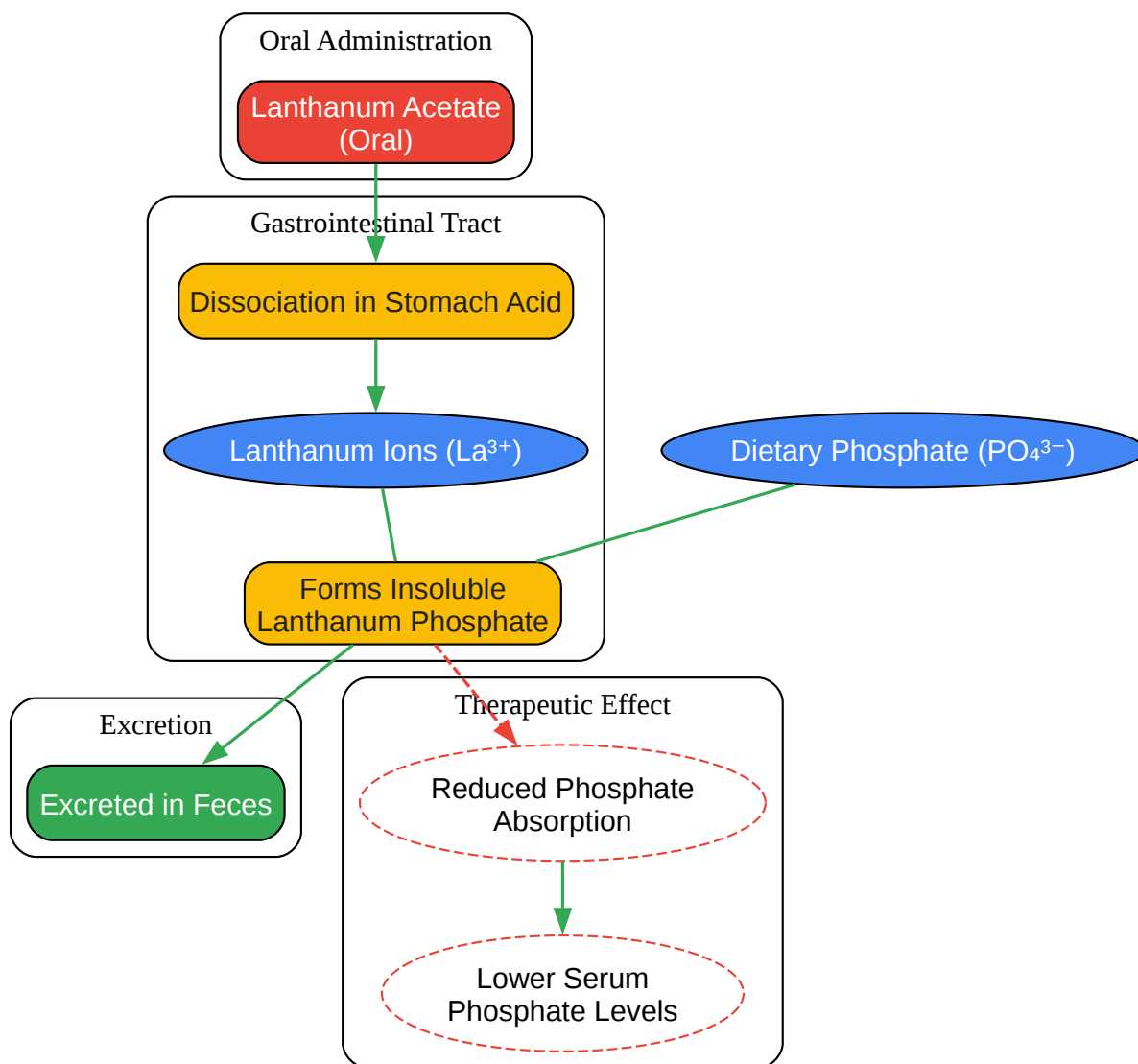
- **Density Calculation:** The density is then calculated by dividing the mass of the sample by its measured volume.
- **Replicates:** The measurement is typically repeated several times to ensure accuracy and precision.

Visualizations



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Figure 1: Experimental workflow for determining the density of anhydrous lanthanum acetate using gas pycnometry.



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Figure 2: Mechanism of action of lanthanum acetate as a phosphate binder.

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